

A Comprehensive Guide to Preparing YIL781 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: YIL781 hydrochloride

Cat. No.: B10768977

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Introduction

YIL781 hydrochloride is a potent and selective antagonist of the ghrelin receptor (GHS-R1a), with a K_i value of 17 nM.[1][2] It has demonstrated efficacy in improving glucose homeostasis by blocking the effects of ghrelin on insulin secretion, making it a valuable tool in metabolic disease research.[2][3][4] Furthermore, YIL781 has been identified as a biased ligand, selectively activating $G_{\alpha q/11}$ and $G_{\alpha 12}$ signaling pathways without engaging β -arrestin, offering a nuanced approach to studying ghrelin receptor pharmacology.[5] Accurate and consistent preparation of **YIL781 hydrochloride** stock solutions is paramount for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **YIL781 hydrochloride** stock solutions for in vitro and in vivo applications.

Physicochemical Properties and Solubility

A thorough understanding of the physicochemical properties of **YIL781 hydrochloride** is essential for its proper handling and use.

Property	Value	Reference
Molecular Formula	$C_{24}H_{28}FN_3O_2 \cdot HCl$	[1] [2] [6]
Molecular Weight	445.96 g/mol	[1] [2] [7]
Appearance	Solid	[1]
Purity	>98%	[2]
Solubility	DMSO (up to 100 mM), Ethanol (up to 100 mM), Water (up to 100 mM)	[1] [2]
Storage (Solid)	Desiccate at room temperature. Can be stored for up to 12 months.	[1] [2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is suitable for most in vitro applications.

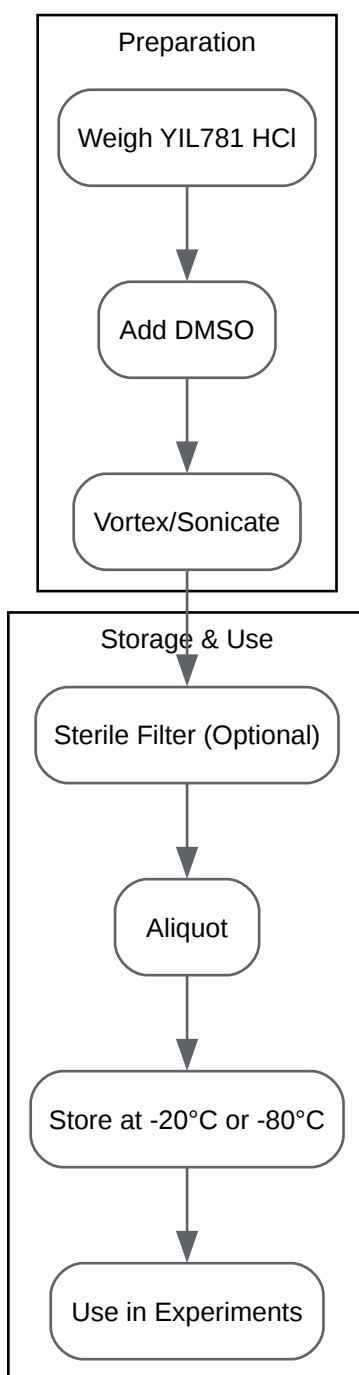
Materials:

- **YIL781 hydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO), newly opened
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator water bath

Procedure:

- Aseptic Technique: Perform all steps in a laminar flow hood or a designated clean area to maintain sterility.
- Weighing: Accurately weigh the desired amount of **YIL781 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.46 mg of **YIL781 hydrochloride** (Molecular Weight: 445.96 g/mol).
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the **YIL781 hydrochloride** powder. For a 10 mM stock, add 1 mL of DMSO to 4.46 mg of the compound.
 - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. [8][9] Gentle heating (up to 37°C) can also be applied, but avoid excessive heat to prevent degradation.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter into a sterile, amber vial.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months). [8][10] Ensure the vials are tightly sealed to prevent moisture absorption. [10]

Workflow for Preparing **YIL781 Hydrochloride** Stock Solution



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Caption: Workflow for preparing a sterile stock solution of **YIL781 hydrochloride**.

Protocol 2: Preparation of Working Solutions for In Vivo Studies

For in vivo experiments, **YIL781 hydrochloride** is often formulated in a vehicle containing a mixture of solvents to ensure solubility and biocompatibility. It is recommended to prepare these solutions fresh on the day of use.[8][10]

Example Formulation:

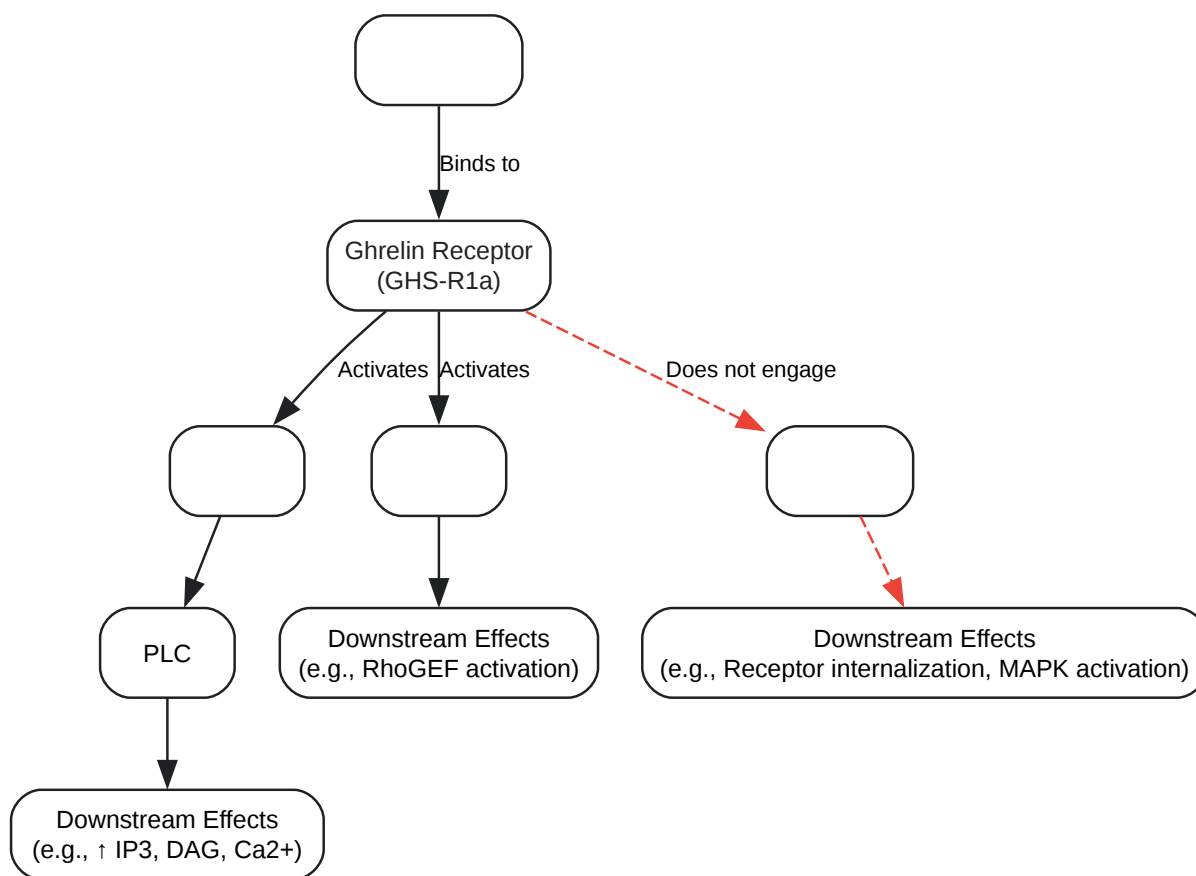
A commonly used vehicle for in vivo administration consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[8]

Procedure:

- Prepare a Concentrated Stock in DMSO: First, prepare a concentrated stock solution of **YIL781 hydrochloride** in DMSO as described in Protocol 1.
- Vehicle Preparation: In a sterile tube, sequentially add the vehicle components in the specified order, mixing thoroughly after each addition.
 - Start with the required volume of PEG300.
 - Add the concentrated DMSO stock solution and mix.
 - Add Tween-80 and mix.
 - Finally, add saline to reach the final volume and mix until the solution is clear.
- Final Concentration: The final concentration of **YIL781 hydrochloride** in the working solution will depend on the dosing requirements for the specific animal model. For example, to prepare a 1 mg/mL working solution, an appropriate volume of a more concentrated DMSO stock would be added to the vehicle.

Signaling Pathway of YIL781 Hydrochloride

YIL781 acts as an antagonist at the ghrelin receptor (GHS-R1a), a G protein-coupled receptor (GPCR). The ghrelin receptor can signal through multiple G protein pathways, including Gαq, Gαi/o, and Gα12/13, as well as through β-arrestin-mediated pathways.[11] YIL781 exhibits biased agonism, selectively activating the Gαq/11 and Gα12 pathways while not engaging β-arrestin.[5] This biased signaling profile makes YIL781 a valuable tool for dissecting the specific roles of these pathways in ghrelin receptor function.



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